

An In-depth Technical Guide to the Chromophore of Reactive Yellow 37

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Reactive Yellow 37*

CAS No.: *12237-16-0*

Cat. No.: *B1172458*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Reactive Yellow 37, a monoazo dye, is a significant colorant in the textile industry. Its vibrant yellow hue is attributed to its distinct chromophoric system. This technical guide provides a comprehensive analysis of the chromophore of Reactive Yellow 37, detailing its chemical structure, synthesis, and spectroscopic properties. The document includes a compilation of quantitative data, detailed experimental protocols for its characterization, and visual representations of its synthesis and potential degradation pathways to facilitate a deeper understanding for researchers and professionals in related fields.

Introduction

Reactive Yellow 37, also known by its Colour Index name C.I. Reactive Yellow 37, is a synthetic dye belonging to the single azo class.[1][2] Its widespread use in the textile industry stems from its ability to form covalent bonds with fibers, providing excellent colorfastness.[3] The core of its functionality and color lies in its chromophore, the part of the molecule responsible for absorbing visible light. Understanding the structure and properties of this chromophore is

crucial for optimizing its application, assessing its environmental impact, and developing new colorants.

Chemical and Physical Properties

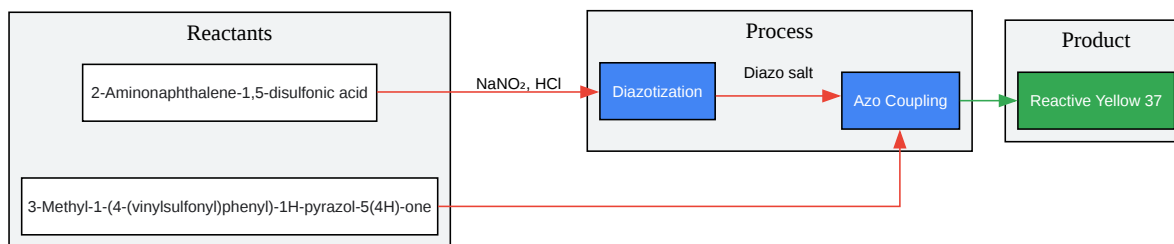
Reactive Yellow 37 is chemically defined by the molecular formula $C_{22}H_{16}N_4Na_2O_9S_3$ and has a molecular weight of 622.56 g/mol. [1][2] Its CAS Registry Number is 12237-16-0. [1][2] The molecule's structure contains an azo group (-N=N-) which is the primary component of its chromophore, conjugated with aromatic and heterocyclic ring systems.

Table 1: Chemical and Physical Properties of Reactive Yellow 37

Property	Value	Reference
C.I. Name	Reactive Yellow 37	[1]
CAS Number	12237-16-0	[1][2]
Molecular Formula	$C_{22}H_{16}N_4Na_2O_9S_3$	[1][2]
Molecular Weight	622.56 g/mol	[1][2]
Class	Single Azo	[1][2]
Color	Yellow	[1]

The Chromophore: Synthesis and Structure

The chromophore of Reactive Yellow 37 is synthesized through a diazo coupling reaction. [1][2] This process involves two key reactants: 2-Aminonaphthalene-1,5-disulfonic acid and 3-Methyl-1-(4-(vinylsulfonyl)phenyl)-1H-pyrazol-5(4H)-one. [1][2] The synthesis begins with the diazotization of 2-Aminonaphthalene-1,5-disulfonic acid, followed by its coupling with the pyrazolone derivative.



[Click to download full resolution via product page](#)

Figure 1: Synthesis workflow for Reactive Yellow 37.

The resulting molecule possesses a conjugated system where the azo group links the naphthalene disulfonic acid moiety with the pyrazolone ring system. This extended π -electron system is responsible for the absorption of light in the visible region, giving the dye its characteristic yellow color.

Spectroscopic Characterization

The chromophore of Reactive Yellow 37 can be characterized using various spectroscopic techniques.

UV-Visible Spectroscopy

UV-Visible spectroscopy is a primary method for characterizing the chromophore. Reactive Yellow 37 exhibits a maximum absorbance (λ_{max}) at approximately 410 nm, which is in the violet-blue region of the visible spectrum, resulting in the perception of a yellow color.

Table 2: UV-Visible Spectroscopic Data for Reactive Yellow 37

Parameter	Value	Solvent
λ_{max}	410 nm	Aqueous solution

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are powerful tools for elucidating the detailed molecular structure of azo dyes. While specific NMR data for Reactive Yellow 37 is not readily available in public literature, related pyrazolone azo dyes have been characterized, confirming the presence of both azo and hydrazo tautomeric forms in solution.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the dye molecule. Techniques like electrospray ionization (ESI) and thermospray mass spectrometry have been effectively used for the analysis of sulfonated azo dyes.^{[1][4][5][6][7]}

Experimental Protocols

Detailed experimental protocols are essential for the accurate characterization of Reactive Yellow 37.

Synthesis of Reactive Yellow 37

A general procedure for the synthesis of pyrazolone azo dyes involves:

- **Diazotization:** Dissolve 2-Aminonaphthalene-1,5-disulfonic acid in an acidic medium (e.g., HCl) and cool to 0-5 °C. Add a solution of sodium nitrite dropwise while maintaining the low temperature to form the diazonium salt.
- **Coupling:** Prepare a solution of 3-Methyl-1-(4-(vinylsulfonyl)phenyl)-1H-pyrazol-5(4H)-one in an alkaline solution. Slowly add the diazonium salt solution to the coupling component solution, maintaining a specific pH and low temperature to facilitate the azo coupling reaction.
- **Isolation:** The resulting dye is then isolated by salting out, followed by filtration and drying.

UV-Visible Spectroscopy Protocol

- **Sample Preparation:** Prepare a stock solution of Reactive Yellow 37 of a known concentration in deionized water. From the stock solution, prepare a series of dilutions to fall within the linear range of the spectrophotometer.
- **Instrumentation:** Use a calibrated UV-Visible spectrophotometer.

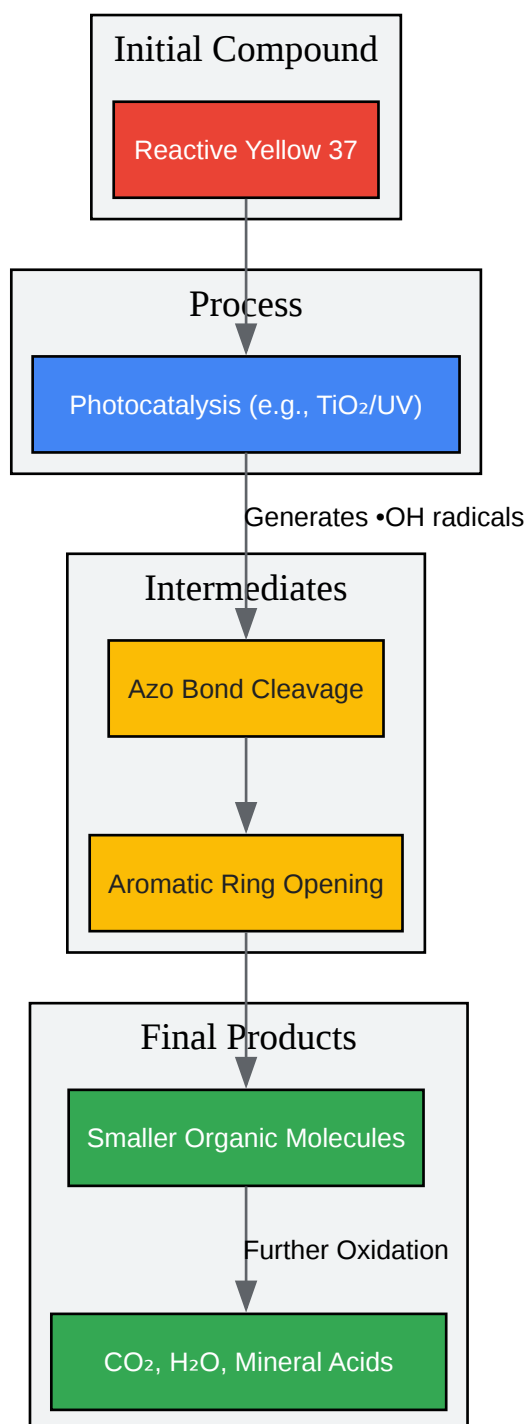
- **Measurement:** Record the absorbance spectrum of each dilution from 200 to 800 nm, using deionized water as a blank.
- **Data Analysis:** Determine the wavelength of maximum absorbance (λ_{max}). A calibration curve of absorbance versus concentration can be plotted to determine the molar extinction coefficient (ϵ) using the Beer-Lambert law ($A = \epsilon cl$).

Mass Spectrometry Protocol for Azo Dyes

- **Sample Preparation:** Dissolve a small amount of the dye in a suitable solvent, typically a mixture of water and an organic solvent like methanol or acetonitrile.
- **Instrumentation:** Utilize a mass spectrometer equipped with an appropriate ionization source such as ESI.
- **Analysis:** Introduce the sample solution into the mass spectrometer. For sulfonated dyes, negative ion mode is often preferred. Acquire the mass spectrum to determine the molecular ion peak and analyze the fragmentation pattern to confirm the structure.

Reaction Pathways: Degradation of the Chromophore

The chromophore of Reactive Yellow 37, like other azo dyes, can be degraded under certain environmental conditions, particularly through photocatalysis. This process involves the generation of highly reactive species, such as hydroxyl radicals, which attack the azo bond and the aromatic rings, leading to the breakdown of the chromophore and subsequent decolorization.



[Click to download full resolution via product page](#)

Figure 2: Generalized photocatalytic degradation pathway of Reactive Yellow 37.

Conclusion

The chromophore of Reactive Yellow 37 is a well-defined chemical entity based on a monoazo structure, which is responsible for its characteristic yellow color. Its synthesis via diazo coupling is a standard industrial process. While detailed spectroscopic data for this specific dye is limited in publicly accessible literature, its properties can be inferred from related compounds and characterized using standard analytical techniques. Understanding the synthesis, structure, and degradation pathways of this chromophore is essential for its effective use and for mitigating its environmental impact. This guide provides a foundational resource for professionals engaged in research and development involving azo dyes.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Enhanced analysis of sulfonated azo dyes using liquid chromatography/thermospray mass spectrometry - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. worlddyevariety.com \[worlddyevariety.com\]](#)
- [3. bocsci.com \[bocsci.com\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. shimadzu.com \[shimadzu.com\]](#)
- [6. Structural characterization of sulfonated azo dyes using liquid secondary ion mass spectrometry/tandem mass spectrometry | Semantic Scholar \[semanticscholar.org\]](#)
- [7. pubs.acs.org \[pubs.acs.org\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chromophore of Reactive Yellow 37]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1172458/docs#an-in-depth-technical-guide-to-the-chromophore-of-reactive-yellow-37\]](https://www.benchchem.com/product/b1172458/docs#an-in-depth-technical-guide-to-the-chromophore-of-reactive-yellow-37)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)